

In-Depth Technical Guide: Alane-N,N-dimethylethylamine Complex (CAS 124330-23-0)

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *aluminum;N,N-dimethylethanamine*

Cat. No.: *B050729*

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This technical guide provides a comprehensive overview of the properties, applications, and handling of the Alane-N,N-dimethylethylamine complex, registered under CAS number 124330-23-0. This document is intended for researchers, scientists, and professionals in the field of drug development and synthetic chemistry.

Chemical and Physical Properties

Alane-N,N-dimethylethylamine complex is a selective reducing agent used in organic synthesis. It is typically supplied as a solution in toluene. The key physical and chemical properties are summarized in the table below.

Property	Value	Citations
CAS Number	124330-23-0	[1] [2] [3] [4] [5] [6] [7]
IUPAC Name	aluminum; N,N-dimethylethanamine	[4]
Synonyms	(Ethyldimethylamine)trihydroaluminum, Dimethylethylamine alane, DMEAA	[1] [2] [3] [4] [5]
Molecular Formula	C ₄ H ₁₄ AlN or C ₂ H ₅ N(CH ₃) ₂ · AlH ₃	[1] [2] [3] [5]
Molecular Weight	103.14 g/mol	[1] [2] [3] [5]
Appearance	Colorless liquid	[8]
Density	0.837 g/mL at 25 °C	[1] [2] [3] [6] [9]
Melting Point	15 °C	[1] [6] [10] [11]
Boiling Point	50-55 °C at 0.05 mmHg	[1] [6] [10] [11] [12]
Flash Point	-20 °C (-4 °F)	[1] [3] [6] [13]
Solubility	Reacts violently with water	[14]

Suppliers

Alane-N,N-dimethylethylamine complex is commercially available from several suppliers, typically as a 0.5 M solution in toluene.

Supplier	Product Name	Concentration
Sigma-Aldrich	Alane N,N-dimethylethylamine complex solution	0.5 M in toluene
Biosynth	Alane-dimethylethylamine complex, 0.5M in toluene	0.5 M in toluene
Ereztech	Alane N,N-dimethylethylamine complex solution	Not specified
Gelest, Inc.	ALANE-DIMETHYLETHYLAMINE COMPLEX	Not specified
American Elements	Alane N,N-dimethylethylamine Complex	Not specified

Synthesis of Alane-N,N-dimethylethylamine Complex

The complex is synthesized from readily available starting materials. The general synthetic pathway is illustrated below.

Synthetic pathway of Alane-N,N-dimethylethylamine complex.

Experimental Protocol: Generalized Reduction of an Ester

The following is a generalized experimental protocol for the reduction of an ester to the corresponding primary alcohol using Alane-N,N-dimethylethylamine complex. This protocol should be adapted for specific substrates and reaction scales. All operations must be carried out under an inert atmosphere (e.g., argon or nitrogen) using anhydrous solvents.

Materials:

- Alane-N,N-dimethylethylamine complex solution (0.5 M in toluene)
- Anhydrous toluene

- Ester substrate
- Anhydrous diethyl ether
- 1 M Hydrochloric acid
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer
- Septa
- Syringes
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** A dry, three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, and a nitrogen inlet is charged with a solution of the ester substrate in anhydrous toluene.
- **Cooling:** The flask is cooled to 0 °C using an ice bath.
- **Addition of Reducing Agent:** The Alane-N,N-dimethylethylamine complex solution is added dropwise to the stirred solution of the ester via a syringe. The rate of addition should be controlled to maintain the reaction temperature below 5 °C.

- **Reaction Monitoring:** The reaction progress is monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Quenching:** Upon completion of the reaction, the flask is cooled to 0 °C, and the reaction is carefully quenched by the slow, dropwise addition of water, followed by 1 M hydrochloric acid. Caution: The quenching process is highly exothermic and generates hydrogen gas.
- **Work-up:** The mixture is allowed to warm to room temperature and then transferred to a separatory funnel. The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- **Washing:** The combined organic layers are washed sequentially with 1 M hydrochloric acid, saturated aqueous sodium bicarbonate solution, and brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude product is purified by column chromatography on silica gel or by distillation to afford the desired primary alcohol.

Generalized workflow for an ester reduction.

Applications in Synthesis

The primary application of Alane-N,N-dimethylethylamine complex is as a selective reducing agent in organic synthesis. It has been notably used for the reduction of brominated γ -lactams in the synthesis of dihydroflustramine C and flustramine E alkaloids.^{[1][2][4]} Its selectivity makes it a valuable tool for the synthesis of complex molecules in pharmaceutical and chemical research.

Safety and Handling

Alane-N,N-dimethylethylamine complex is a reactive and hazardous substance that must be handled with appropriate safety precautions.

- **Hazards:** The complex is flammable, corrosive, and reacts violently with water, releasing flammable hydrogen gas.^{[1][9]} It is harmful if swallowed or inhaled and causes severe skin burns and eye damage.

- Handling: All manipulations should be performed in a well-ventilated fume hood under an inert atmosphere.[9] Personal protective equipment (PPE), including safety goggles, a face shield, flame-retardant lab coat, and chemically resistant gloves (e.g., neoprene or nitrile), should be worn at all times.
- Storage: The reagent should be stored in a tightly sealed container under an inert atmosphere in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[5]
- Spills: In case of a spill, do not use water. Use a dry absorbent material such as sand or vermiculite.

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Alane-N,N-dimethylethylamine Complex (CAS 124330-23-0)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b050729#cas-number-124330-23-0-properties-and-suppliers]

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